

Biological activity of N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea*

CAS No.: 13908-32-2

Cat. No.: B087728

[Get Quote](#)

An In-depth Technical Guide to the Biological Activity of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea**

Abstract

This technical guide provides a comprehensive analysis of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea**, a member of the N-phenyl-N'-(2-chloroethyl)ureas (CEUs) class of compounds. CEUs have garnered significant interest in medicinal chemistry due to their potent biological activities, primarily as anticancer agents.^[1] This document, intended for researchers, scientists, and drug development professionals, delves into the synthesis, physicochemical properties, and detailed mechanisms of action of this specific molecule. We will explore its primary role as a microtubule-disrupting agent, leading to cell cycle arrest and apoptosis, as well as other potential mechanisms such as the inhibition of thioredoxin-1.^{[2][3]} Furthermore, this guide presents detailed, field-proven protocols for the in vitro evaluation of its biological activity, including cytotoxicity, cell cycle, and apoptosis assays. The potential for this class of compounds to act as plant growth regulators is also briefly discussed, opening avenues for future research.

Introduction: The Therapeutic Potential of Chloroethylurea Derivatives

Urea derivatives represent a versatile scaffold in drug discovery, with numerous compounds demonstrating a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[4][5][6] Within this broad class, the N-phenyl-N'-(2-chloroethyl)ureas (CEUs) have emerged as particularly promising anticancer agents.[1] These compounds are characterized by an electrophilic 2-chloroethyl group, which enables them to act as alkylating agents, forming covalent bonds with biological macromolecules.[7]

N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea belongs to this potent class of CEUs. The introduction of a fluorine atom on the phenyl ring can significantly modulate the compound's electronic properties, lipophilicity, and metabolic stability, often enhancing its therapeutic index. The primary mechanism of action for many CEUs is the disruption of microtubule dynamics, a validated and highly successful strategy in cancer chemotherapy.[1][8] By interfering with the formation and disassembly of microtubules, these agents halt cell division, leading to cell cycle arrest and programmed cell death (apoptosis).[2] This guide synthesizes the current understanding of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** and its analogs, providing a foundational resource for its further investigation and development.

Synthesis and Physicochemical Properties

Representative Synthesis

The synthesis of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** can be achieved through a straightforward and efficient chemical reaction. A common method involves the reaction of 4-fluorophenyl isocyanate with 2-chloroethylamine. This nucleophilic addition reaction typically proceeds with high yield and purity.

- Step 1: 4-fluoroaniline is reacted with phosgene or a phosgene equivalent (e.g., triphosgene) to generate 4-fluorophenyl isocyanate.
- Step 2: The resulting isocyanate is then reacted with 2-chloroethylamine hydrochloride in the presence of a base (such as triethylamine) to neutralize the hydrochloride salt and facilitate the reaction. The amine nitrogen of 2-chloroethylamine attacks the electrophilic carbonyl carbon of the isocyanate, forming the urea linkage.

This synthetic route is robust and allows for the generation of various analogs for structure-activity relationship (SAR) studies.^[9]

Physicochemical Properties

The physicochemical properties of a drug candidate are critical determinants of its pharmacokinetic and pharmacodynamic behavior. While specific experimental data for **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** is not readily available in the public domain, we can infer its likely properties based on its structure and data from similar compounds.

Property	Estimated Value/Characteristic	Rationale & Significance
Molecular Formula	C ₉ H ₁₀ ClFN ₂ O	-
Molecular Weight	216.64 g/mol	Influences diffusion and transport across membranes.
Calculated LogP	~2.5 - 3.5	The lipophilicity suggests good potential for passive diffusion across cell membranes, a characteristic of many tubulin-interacting agents. ^[2]
Reactivity	Electrophilic	The 2-chloroethyl moiety is an alkylating group, capable of forming covalent bonds with nucleophilic residues in proteins like tubulin. ^[2]
Solubility	Poorly soluble in water; soluble in organic solvents like DMSO and ethanol.	Typical for aromatic urea derivatives. ^[10] Formulation strategies may be required for in vivo applications.

Anticancer Activity and Mechanism of Action

The primary biological activity of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** is its potent cytotoxicity against a range of cancer cell lines. This activity stems from a multi-faceted

mechanism of action, primarily centered on the disruption of the cellular cytoskeleton.

In Vitro Cytotoxicity

Analogues of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** have demonstrated significant growth inhibitory activity against various human cancer cell lines.^[8] The potency, often measured as the half-maximal inhibitory concentration (IC50) or growth inhibition 50 (GI50), is typically in the low micromolar to nanomolar range.^{[8][11]}

Cell Line	Cancer Type	Reported GI50 Range for CEU Analogues (µM)	Reference
HT-29	Colon Carcinoma	0.25 - 8.0	^[8]
M21	Skin Melanoma	0.25 - 8.0	^[8]
MCF-7	Breast Carcinoma	0.25 - 8.0	^[8]
CT-26	Murine Colon Carcinoma	Low µM	^[2]

Note: The specific activity of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** would need to be experimentally determined, but is expected to fall within these ranges.

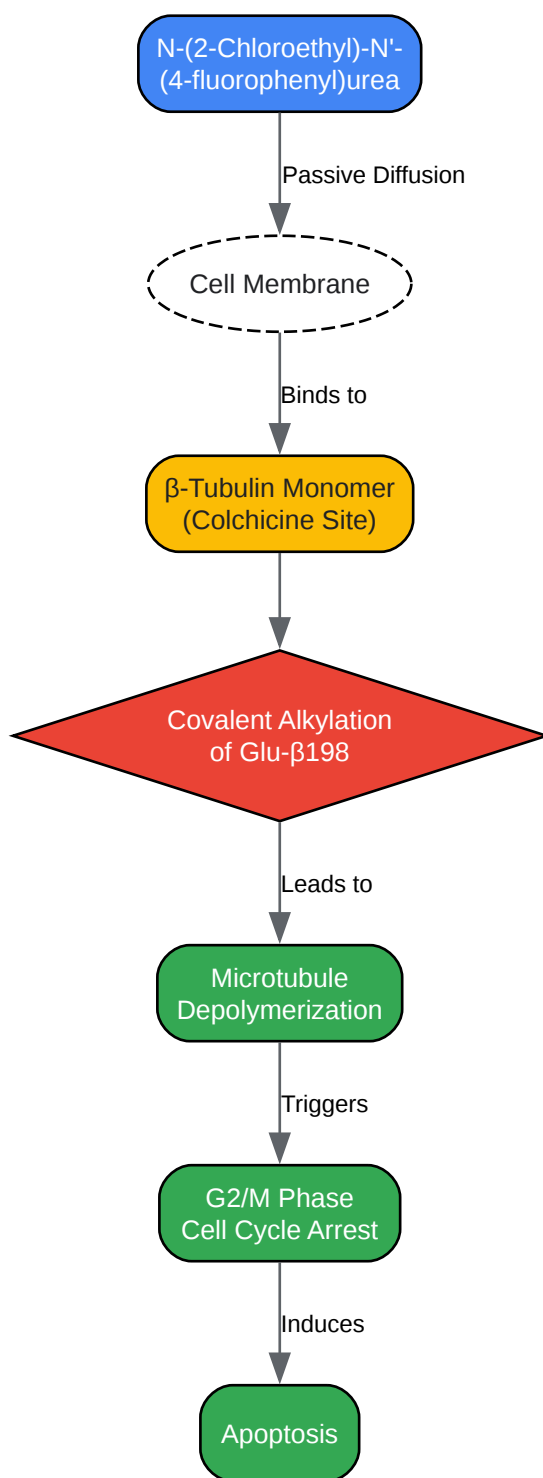
Primary Mechanism: Microtubule Destabilization

The most well-documented mechanism for CEUs is their function as microtubule-disrupting agents.^[1] Microtubules are dynamic polymers essential for cell division, intracellular transport, and maintenance of cell shape. Their disruption is a potent trigger for cell death.

The process involves several key steps:

- **Cellular Uptake:** The compound's lipophilicity allows it to rapidly and passively diffuse across the cell membrane into the cytoplasm.^[2]
- **Binding to β -Tubulin:** The CEU molecule binds to the colchicine-binding site on β -tubulin, one of the protein subunits of microtubules.^[7]

- **Covalent Alkylation:** The electrophilic 2-chloroethyl group of the CEU forms a covalent bond with a nucleophilic amino acid residue within the binding site, specifically glutamic acid at position 198 (Glu- β 198).^[2] This alkylation is an irreversible event.
- **Conformational Change & Destabilization:** The covalent modification of tubulin induces a conformational change that prevents its proper polymerization into microtubules. This shifts the dynamic equilibrium towards depolymerization, leading to a net loss of the microtubule network.^[7]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of microtubule disruption by N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea.

Downstream Cellular Effects

The integrity of the microtubule-based mitotic spindle is crucial for the proper segregation of chromosomes during mitosis. The spindle assembly checkpoint (SAC) is a cellular surveillance system that ensures all chromosomes are correctly attached to the spindle before allowing the cell to proceed from metaphase to anaphase.

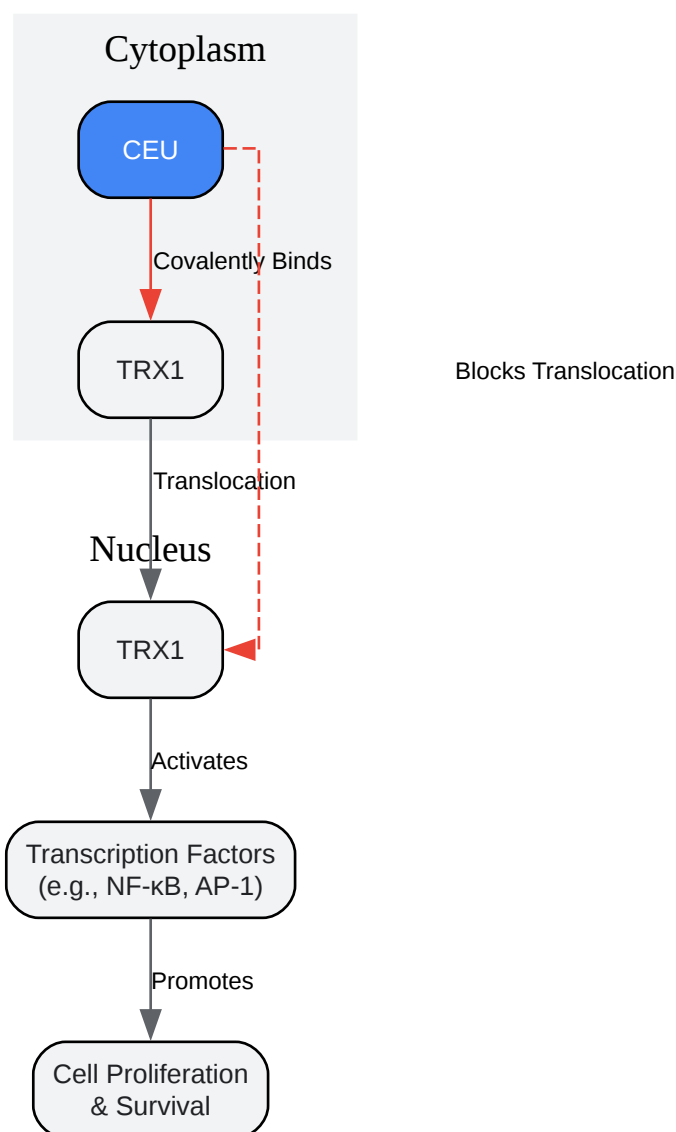
By disrupting microtubule dynamics, **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** activates the SAC. The cell is unable to form a functional mitotic spindle, leading to a prolonged arrest in the G2 or M phase of the cell cycle.^[2] This arrest prevents the proliferation of cancer cells.

Prolonged cell cycle arrest at the G2/M checkpoint is a potent trigger for apoptosis, or programmed cell death. Cells that cannot resolve the spindle damage and complete mitosis initiate an intrinsic apoptotic cascade. This is often observed experimentally as an increase in the sub-G1 population in a cell cycle analysis, which represents cells with fragmented DNA.^[2] The induction of apoptosis is the ultimate mechanism through which microtubule-disrupting agents eliminate cancer cells.

Other Potential Mechanisms: Thioredoxin-1 (TRX1) Inhibition

Beyond microtubule disruption, some CEU derivatives have been shown to interact with other cellular targets. One such target is Thioredoxin-1 (TRX1), a key protein in maintaining the cellular redox balance.^[11]

- **Function of TRX1:** TRX1 is a small oxidoreductase enzyme that reduces disulfide bonds in other proteins. In many cancers, TRX1 is overexpressed and translocates to the nucleus, where it can activate transcription factors (e.g., NF-κB, AP-1) that promote cell proliferation and survival.
- **Inhibition by CEUs:** Certain CEUs can covalently bind to TRX1 and block its translocation to the nucleus.^[3] This sequesters TRX1 in the cytoplasm, inhibiting its pro-survival functions and contributing to the compound's overall anticancer effect. Some studies suggest this can also lead to cell cycle arrest in the G0/G1 phase.^[11]



[Click to download full resolution via product page](#)

Caption: Inhibition of Thioredoxin-1 (TRX1) nuclear translocation by CEUs.

Potential as a Plant Growth Regulator

Interestingly, the phenylurea scaffold is not only relevant in medicine but also in agriculture. Many phenylurea derivatives, such as Forchlorfenuron (CPPU) and Thidiazuron (TDZ), are potent synthetic cytokinins.[10][12] Cytokinins are a class of plant hormones that promote cell division (cytokinesis) and influence various aspects of plant growth and development, including shoot initiation, germination, and leaf senescence.[10][13]

Given that **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** shares the core phenylurea structure, it is plausible that it could exhibit cytokinin-like activity. This potential has not been extensively explored but represents an intriguing area for future research. Investigating its effects on callus culture, seed germination, or shoot regeneration could reveal novel applications in horticulture and agriculture.^{[14][15]}

Experimental Protocols for Biological Evaluation

To characterize the biological activity of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea**, a series of standardized in vitro assays are required. The following protocols are foundational for assessing cytotoxicity, effects on the cell cycle, and induction of apoptosis.

In Vitro Cytotoxicity Assessment (MTT Assay)

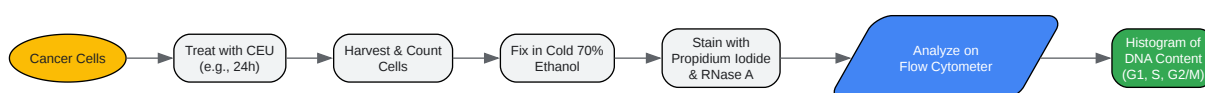
This assay measures the metabolic activity of cells, which serves as an indicator of cell viability. The reduction of the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals by mitochondrial dehydrogenases in living cells is quantified spectrophotometrically.

- Objective: To determine the concentration of the compound that inhibits cell growth by 50% (IC₅₀ or GI₅₀).
- Methodology:
 - Cell Seeding: Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.
 - Compound Treatment: Prepare a serial dilution of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** in complete culture medium. Replace the medium in the wells with the compound-containing medium. Include a vehicle control (e.g., 0.1% DMSO).
 - Incubation: Incubate the plate for 48-72 hours at 37°C in a humidified 5% CO₂ incubator.
 - MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours.

- Formazan Solubilization: Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Plot the percentage of cell viability versus the log of the compound concentration and use non-linear regression to calculate the IC50 value.

Cell Cycle Analysis by Flow Cytometry

This protocol uses propidium iodide (PI), a fluorescent dye that intercalates into DNA, to quantify the DNA content of cells. The fluorescence intensity is directly proportional to the amount of DNA, allowing for the differentiation of cells in G0/G1 (2n DNA), S (between 2n and 4n DNA), and G2/M (4n DNA) phases.[16][17]



[Click to download full resolution via product page](#)

Caption: Workflow for cell cycle analysis using propidium iodide staining.

- Objective: To determine the effect of the compound on cell cycle distribution.
- Methodology:
 - Cell Seeding and Treatment: Seed cells in 6-well plates and treat with various concentrations of the compound (and a vehicle control) for 24-48 hours.
 - Harvest Cells: Collect both adherent and floating cells and wash with cold PBS.
 - Fixation: Resuspend the cell pellet and add ice-cold 70% ethanol dropwise while vortexing gently to prevent clumping. Fix overnight at -20°C.[18]
 - Staining: Wash the fixed cells with PBS to remove the ethanol. Resuspend the cells in a staining solution containing propidium iodide (50 μ g/mL) and RNase A (100 μ g/mL) in

PBS.[18]

- Incubation: Incubate for 30 minutes at room temperature in the dark.
- Flow Cytometry: Analyze the samples on a flow cytometer, acquiring at least 10,000 events per sample.
- Data Analysis: Use cell cycle analysis software (e.g., ModFit, FlowJo) to model the G0/G1, S, and G2/M populations from the DNA content histogram.[19]

Apoptosis Detection (Annexin V/PI Staining)

This assay differentiates between viable, early apoptotic, and late apoptotic/necrotic cells.[20]

In early apoptosis, phosphatidylserine (PS) translocates from the inner to the outer leaflet of the plasma membrane. Annexin V, a protein with a high affinity for PS, is fluorescently labeled (e.g., with FITC) to detect these cells.[21] Propidium Iodide is used as a counterstain to identify cells that have lost membrane integrity (late apoptotic/necrotic cells).

- Objective: To quantify the induction of apoptosis by the compound.
- Methodology:
 - Cell Seeding and Treatment: Treat cells in 6-well plates as described for the cell cycle analysis.
 - Harvest Cells: Collect all cells and wash with cold PBS.
 - Resuspension: Resuspend the cells in 1X Annexin V Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Staining: Add 5 μ L of FITC-conjugated Annexin V and 5 μ L of Propidium Iodide (50 μ g/mL) to 100 μ L of the cell suspension.
 - Incubation: Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Analysis: Add 400 μ L of 1X Binding Buffer to each tube and analyze immediately by flow cytometry.

- Data Interpretation:
 - Annexin V- / PI-: Viable cells.
 - Annexin V+ / PI-: Early apoptotic cells.
 - Annexin V+ / PI+: Late apoptotic or necrotic cells.

Conclusion and Future Directions

N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea is a promising compound within the well-established class of CEU anticancer agents. Its presumed mechanism of action, centered on microtubule disruption leading to G2/M arrest and apoptosis, is a clinically validated strategy for cancer treatment. Further investigation into secondary mechanisms, such as the inhibition of TRX1, may reveal opportunities for targeting specific cancer vulnerabilities.

Future research should focus on several key areas:

- **In Vivo Efficacy:** Validating the anticancer activity in preclinical animal models to assess its therapeutic potential, pharmacokinetics, and safety profile.
- **Combination Therapies:** Exploring synergistic effects with other chemotherapeutic agents, such as DNA-damaging agents or targeted therapies.
- **Metabolic Profiling:** Understanding how the compound is metabolized is crucial for predicting its in vivo behavior and potential drug-drug interactions.
- **Plant Growth Regulation:** A systematic investigation of its cytokinin-like activity could unlock novel applications in agriculture.

This technical guide provides a solid framework for researchers to build upon, facilitating the continued exploration of **N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea** as a molecule with significant therapeutic and potentially agricultural value.

References

- Borel, M., Degoul, F., Communal, Y., Mounetou, E., Bouchon, B., C-Gaudreault, R., Madelmont, J. C., & Miot-Noirault, E. (2007). N-(4-iodophenyl)-N'-(2-chloroethyl)urea as a

microtubule disrupter: in vitro and in vivo profiling of antitumoral activity on CT-26 murine colon carcinoma cell line cultured and grafted to mice. *British Journal of Cancer*, 96(11), 1684–1691. [\[Link\]](#)

- Bouchon, B., Mounetou, E., Papon, J., et al. (2005). Optimized N-phenyl-N'-(2-chloroethyl)ureas as potential antineoplastic agents: synthesis and growth inhibition activity. *Journal of Medicinal Chemistry*, 48(20), 6484-6493. [\[Link\]](#)
- Fortin, J. S., Côté, M. F., Lacroix, J., Petitclerc, E., & C-Gaudreault, R. (2008). Aromatic 2-chloroethyl urea derivatives and bioisosteres. Part 2: Cytocidal activity and effects on the nuclear translocation of thioredoxin-1, and the cell cycle progression. *Bioorganic & Medicinal Chemistry*, 16(15), 7477-7488. [\[Link\]](#)
- Li, G., et al. (2014). URD12: A urea derivative with marked antitumor activities. *Oncology Letters*, 8(4), 1735-1738. [\[Link\]](#)
- Tietze, L. F., et al. (1983). U.S. Patent No. 4,384,140. Washington, DC: U.S.
- Shaik, S. B., et al. (2021). Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method. *Bio-protocol*, 11(18), e4153. [\[Link\]](#)
- Nishikawa, S., et al. (2023). Characterization, Preparation, and Promotion of Plant Growth of 1,3-Diphenylurea/ β -Cyclodextrin Derivatives Inclusion Complexes. *Molecules*, 28(18), 6629. [\[Link\]](#)
- Fortin, S., et al. (2009). Molecular modeling of the covalent binding of N-phenyl-N'-(2-chloroethyl)ureas in the colchicine-binding site at the interface between α - and β -tubulin. *Bioorganic & Medicinal Chemistry*, 17(10), 3690-3697. [\[Link\]](#)
- Kim, K. H., & Sederstrom, J. M. (2015). Assaying cell cycle status using flow cytometry. *Current protocols in molecular biology*, 111, 28.6.1–28.6.11. [\[Link\]](#)
- American Chemical Society Publications. (2024). Structure-Guided Design of Benzothiazole and Benzimidazole-Based Urea Derivatives Curtailing Oncogenic Signaling. *Journal of Medicinal Chemistry*. [\[Link\]](#)

- Li, H. Q., Lv, P. C., Yan, T., & Zhu, H. L. (2009). Urea derivatives as anticancer agents. *Anti-cancer agents in medicinal chemistry*, 9(4), 471–480. [[Link](#)]
- Weretilnyk, E. A., et al. (2023). Effect of Light and Cytokinin Modulators on Adventitious Shooting in *Melia volkensii* Gürke. *Plants*, 12(23), 4099. [[Link](#)]
- Bio-Techne. (n.d.). Protocol: Annexin V and PI Staining for Apoptosis by Flow Cytometry. Retrieved from [[Link](#)]
- Kumar, A., et al. (2014). Synthesis of novel urea and thiourea derivatives of diphenylphosphoramidate and their antimicrobial activity. *Der Pharma Chemica*, 6(6), 415-421. [[Link](#)]
- ResearchGate. (n.d.). In vitro cytotoxicity of urea derivatives on normal cells. Retrieved from [[Link](#)]
- C-Gaudreault, R., et al. (2008). Chloroethyl urea derivatives block tumour growth and thioredoxin-1 nuclear translocation. *British Journal of Cancer*, 98(8), 1377-1385. [[Link](#)]
- University of Chicago. (n.d.). Cell Cycle Analysis. Retrieved from [[Link](#)]
- Staliński, K., et al. (2022). New Urea Derivatives as Potential Antimicrobial Agents: Synthesis, Biological Evaluation, and Molecular Docking Studies. *Molecules*, 27(19), 6653. [[Link](#)]
- Tomishige, K., et al. (2021). Continuous-flow synthesis of organic urea derivatives from CO₂-absorbed alkanolamines over a CeO₂ catalyst. *Green Chemistry*, 23(15), 5468-5478. [[Link](#)]
- Sławiński, J., et al. (2021). Urea Derivatives in Modern Drug Discovery and Medicinal Chemistry. *Molecules*, 26(11), 3216. [[Link](#)]
- University of Iowa. (n.d.). Measuring Apoptosis using Annexin V and Flow Cytometry. Retrieved from [[Link](#)]
- Mycorrhizal Applications. (2021). Plant Growth Regulators Webinar. Retrieved from [[Link](#)]

- Wang, Y., et al. (2023). Synthesis of Unsymmetrical Urea Derivatives via $\text{PhI}(\text{OAc})_2$ and Application in Late-Stage Drug Functionalization. *The Journal of Organic Chemistry*, 88(17), 12345-12355. [\[Link\]](#)
- Michigan State University Extension. (2019). Overview of plant growth regulators for greenhouse production. Retrieved from [\[Link\]](#)
- Sławiński, J., et al. (2023). Anti-Proliferative Activity of Ethylenediurea Derivatives with Alkyl and Oxygen-Containing Groups as Substituents. *Molecules*, 28(24), 8041. [\[Link\]](#)
- García-García, A. L., et al. (2022). Identification and Quantification of Plant Growth Regulators and Antioxidant Compounds in Aqueous Extracts of *Padina durvillaei* and *Ulva lactuca*. *Plants*, 11(15), 1932. [\[Link\]](#)
- PubMed. (2007). N-(4-iodophenyl)-N'-(2-chloroethyl)urea as a microtubule disrupter: in vitro and in vivo profiling of antitumoral activity on CT-26 murine colon carcinoma cell line cultured and grafted to mice. *British Journal of Cancer*, 96(11), 1684-1691. [\[Link\]](#)
- Sławiński, J., et al. (2022). Anti-Proliferative and Cytoprotective Activity of Aryl Carbamate and Aryl Urea Derivatives with Alkyl Groups and Chlorine as Substituents. *Molecules*, 27(19), 6185. [\[Link\]](#)
- Kumar, D., et al. (2023). Structure–activity relationship guided design, synthesis and biological evaluation of novel diaryl urea derivatives as antiproliferative agents. *Journal of the Indian Chemical Society*, 100(10), 101169. [\[Link\]](#)
- Frontiers Media S.A. (2022). Urea-based anticancer agents. Exploring 100-years of research with an eye to the future. *Frontiers in Chemistry*, 10, 989337. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Urea derivatives as anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. N-(4-iodophenyl)-N'-(2-chloroethyl)urea as a microtubule disrupter: in vitro and in vivo profiling of antitumoral activity on CT-26 murine colon carcinoma cell line cultured and grafted to mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. URD12: A urea derivative with marked antitumor activities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 6. Urea Derivatives in Modern Drug Discovery and Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. corpus.ulaval.ca [corpus.ulaval.ca]
- 8. Optimized N-phenyl-N'-(2-chloroethyl)ureas as potential antineoplastic agents: synthesis and growth inhibition activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Structure–activity relationship guided design, synthesis and biological evaluation of novel diaryl urea derivatives as antiproliferative agents - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Characterization, Preparation, and Promotion of Plant Growth of 1,3-Diphenylurea/ β -Cyclodextrin Derivatives Inclusion Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Aromatic 2-chloroethyl urea derivatives and bioisosteres. Part 2: Cytocidal activity and effects on the nuclear translocation of thioredoxin-1, and the cell cycle progression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. mdpi.com [mdpi.com]
- 14. youtube.com [youtube.com]
- 15. Overview of plant growth regulators for greenhouse production - Floriculture & Greenhouse Crop Production [canr.msu.edu]
- 16. Flow cytometry with PI staining | Abcam [abcam.com]
- 17. Assaying cell cycle status using flow cytometry - PMC [pmc.ncbi.nlm.nih.gov]
- 18. cancer.wisc.edu [cancer.wisc.edu]
- 19. Cell Cycle Assays for Flow Cytometry | Thermo Fisher Scientific - JP [thermofisher.com]
- 20. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Annexin V Staining | Thermo Fisher Scientific - BG [thermofisher.com]

- To cite this document: BenchChem. [Biological activity of N-(2-Chloroethyl)-N'-(4-fluorophenyl)urea]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087728/docs#biological-activity-of-n-2-chloroethyl-n-4-fluorophenyl-urea\]](https://www.benchchem.com/product/b087728/docs#biological-activity-of-n-2-chloroethyl-n-4-fluorophenyl-urea)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)